

Personal protective equipment for handling Methyl 6-aminohexanoate hydrochloride

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Compound of Interest

Compound Name:	Methyl 6-aminohexanoate hydrochloride
Cat. No.:	B145788

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Essential Safety and Handling Guide for Methyl 6-aminohexanoate hydrochloride

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This document provides critical safety protocols and logistical information for the handling and disposal of **Methyl 6-aminohexanoate hydrochloride** (CAS RN: 1926-80-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 6-aminohexanoate hydrochloride is classified as harmful if swallowed and causes serious eye irritation.^[1] Appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved eye protection. A face shield may also be necessary.	To prevent eye contact which can cause serious irritation. [1] [2]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene) inspected prior to use.	To prevent skin contact. [3] [4]
Respiratory Protection	A NIOSH-approved N95 or P1 (EN143) respirator should be used when handling the powder form to avoid inhalation of dust particles. [5]	To prevent respiratory tract irritation. [6]
Body Protection	A lab coat or disposable gown should be worn to protect street clothing.	To prevent skin and clothing contamination. [3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Methyl 6-aminohexanoate hydrochloride** is crucial for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ ClNO ₂	[1] [7]
Molecular Weight	181.66 g/mol	[1] [7]
Appearance	White flakes or crystals	[8]
Melting Point	117 - 124 °C	[8]
Odor	Odorless	[5]
Solubility	Soluble in water	[4]

Safe Handling and Storage Procedures

Handling:

- Always handle **Methyl 6-aminohexanoate hydrochloride** in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[2]
- Wash hands thoroughly after handling.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep in a cool place, away from heat and direct sunlight.[4][5]
- Store away from incompatible materials such as strong oxidizing agents.[4][5]

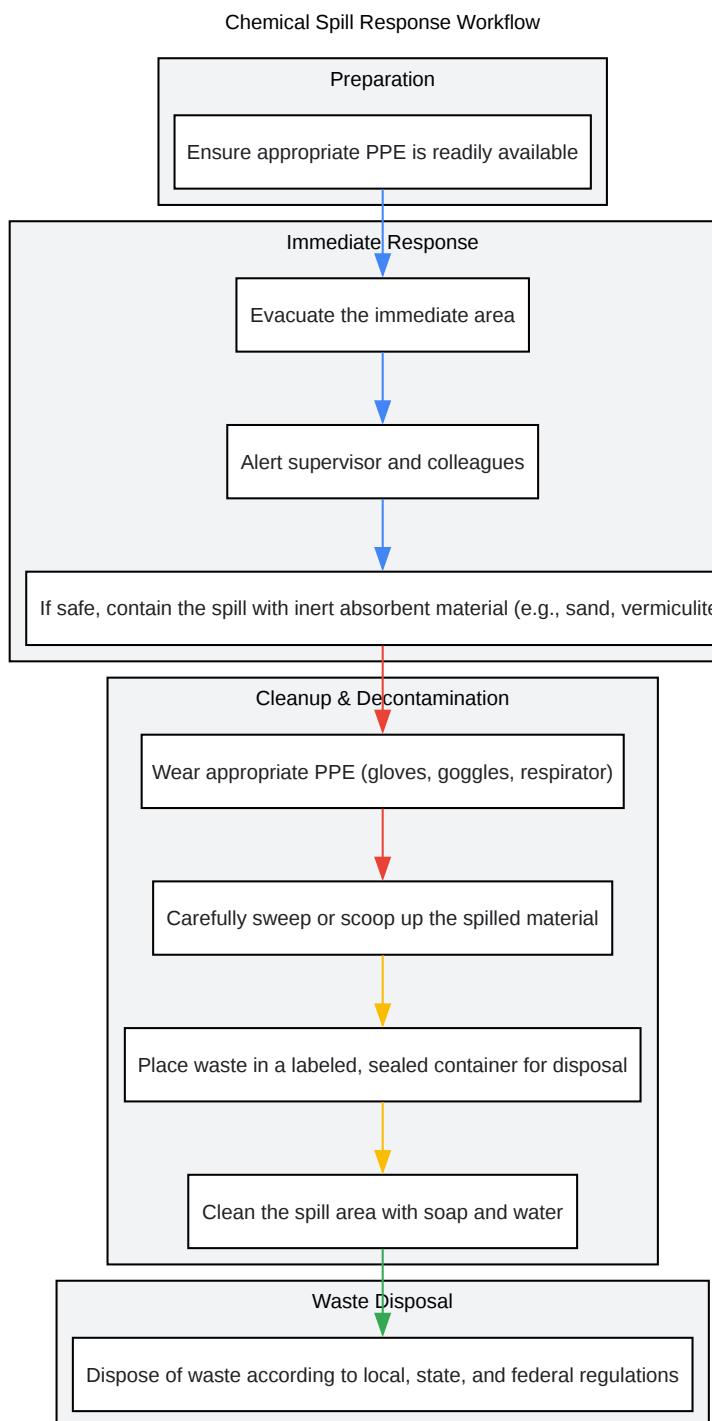
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][4]
Skin Contact	Take off contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[2][4]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[2][4]

Spill and Disposal Procedures

Chemical Spill Workflow:



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Caption: Workflow for responding to a **Methyl 6-aminohexanoate hydrochloride** spill.

Disposal Plan:

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#) Do not allow the product to enter drains.[\[2\]](#) Contaminated packaging should be disposed of as unused product.[\[2\]](#) All disposal practices must be in accordance with local, state, and federal regulations.[\[4\]](#)

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